

In Vivo Metabolism of Quinidine: A Comparative Analysis of its Major Metabolites

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Quinidine N-oxide

Cat. No.: B023188

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Contrary to the proposition of **Quinidine N-oxide** as the primary metabolite of quinidine in the body, extensive in vivo research has established that (3S)-3-hydroxyquinidine is, in fact, the most abundant metabolic product. While **Quinidine N-oxide** is a recognized metabolite, quantitative data from human and animal studies consistently demonstrate its lower plasma concentrations compared to 3-hydroxyquinidine. This guide provides a comparative analysis of quinidine's major metabolites, supported by experimental data, to clarify their relative significance in vivo.

Quantitative Comparison of Quinidine and its Metabolites

The following tables summarize key quantitative data from in vivo pharmacokinetic studies of quinidine and its primary metabolites.

Table 1: Plasma Concentrations of Quinidine and its Metabolites in Humans

Compound	Plasma Concentration after IV Infusion (mg/L)	Plasma Trough Levels after Oral Dosing (mg/L)
Quinidine	2.9 +/- 0.3	2.89 +/- 0.50
3-hydroxyquinidine	0.32 +/- 0.06	0.83 +/- 0.36
Quinidine N-oxide	0.28 +/- 0.03	0.40 +/- 0.13
Quinidine 10,11-dihydrodiol	0.13 +/- 0.04	0.38 +/- 0.08

Data from a study in five normal healthy volunteers.[1]

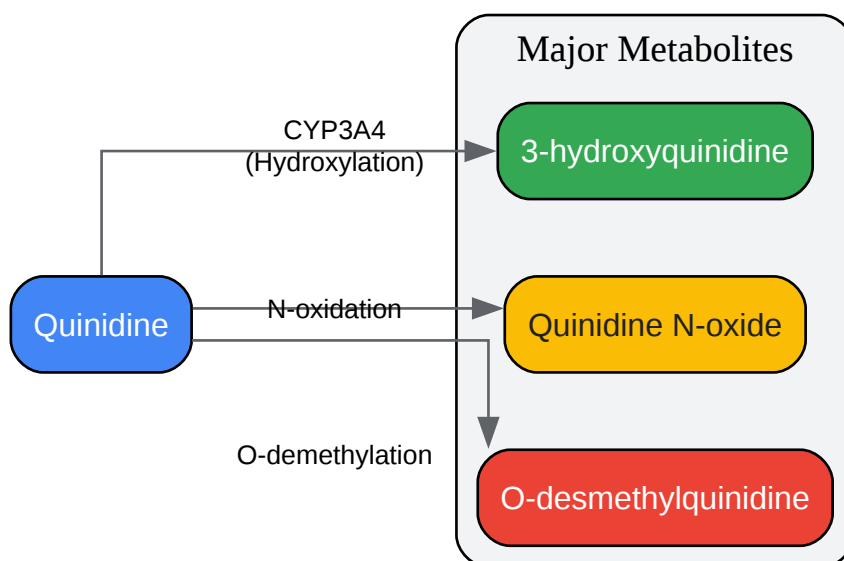
Table 2: Pharmacokinetic Parameters of Quinidine and its Metabolites in Humans (after IV infusion)

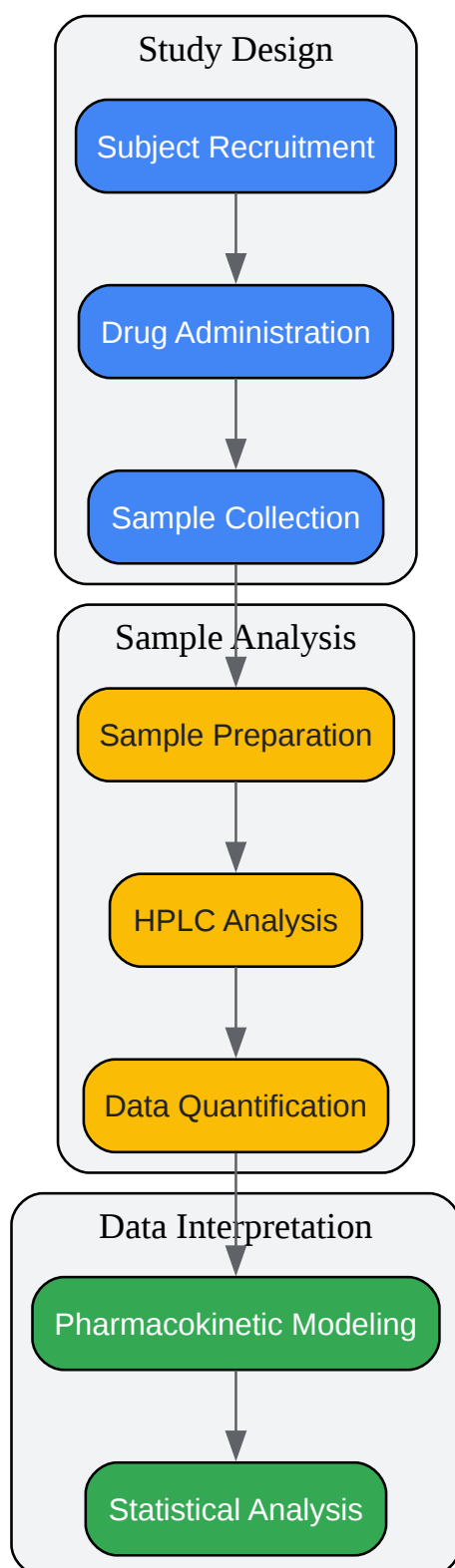
Parameter	3-hydroxyquinidine	Quinidine N-oxide	Quinidine 10,11- dihydrodiol
Formation Rate Constant (k _{mf} , min ⁻¹)	0.0012 +/- 0.0005	0.00012 +/- 0.00003	0.0003 +/- 0.0001
Volume of Distribution (V _m , L/kg)	0.99 +/- 0.47	0.068 +/- 0.020	0.43 +/- 0.29
Elimination Rate Constant (k _{mu} , min ⁻¹)	0.0030 +/- 0.0002	0.0063 +/- 0.0008	0.0059 +/- 0.0010

Data from a study in five normal healthy volunteers.[1]

Quinidine Metabolic Pathway

Quinidine is primarily metabolized in the liver by cytochrome P450 enzymes, with CYP3A4 being the key enzyme responsible for the formation of its major metabolites.[2] The metabolic pathways include hydroxylation, N-oxidation, and O-demethylation.





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References

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- 2. go.drugbank.com [go.drugbank.com]
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